

Spectroscopic Characterization of 2-Bromo-5-methoxybenzohydrazide: A Predictive and Methodological Guide

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Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzohydrazide
CAS No.: 112584-40-4
Cat. No.: B046498

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Abstract

This technical guide provides a comprehensive analytical framework for the spectroscopic characterization of **2-Bromo-5-methoxybenzohydrazide**. As a key intermediate in medicinal chemistry and materials science, understanding its structural and electronic properties through spectroscopic analysis is paramount for quality control, reaction monitoring, and further derivatization. While the synthesis and crystal structure of this compound are documented, a complete, publicly available dataset of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data is not readily accessible. This document bridges that gap by establishing a robust, theoretically grounded prediction of its spectral characteristics. By combining foundational spectroscopic principles with data from its known precursor, 2-bromo-5-methoxybenzaldehyde, this guide offers researchers a detailed roadmap for the identification and analysis of **2-Bromo-5-methoxybenzohydrazide**. Standardized experimental protocols for data acquisition are provided to ensure reproducibility and accuracy in the laboratory.

Introduction: The Need for Spectroscopic Benchmarking

2-Bromo-5-methoxybenzohydrazide serves as a versatile building block in the synthesis of novel heterocyclic compounds and Schiff bases, which have shown promise in various therapeutic areas.^[1] The precise arrangement of its functional groups—a brominated aromatic ring, a methoxy ether, and a hydrazide moiety—gives rise to a unique electronic and structural profile. Spectroscopic techniques are the cornerstone of molecular characterization, providing an empirical "fingerprint" that confirms identity, purity, and structure.

This guide is structured to provide both the "how" and the "why" of spectroscopic analysis for this specific molecule. It is designed for researchers who may be synthesizing this compound or working with its derivatives, providing a reliable set of predicted data for comparison against experimental results.

Molecular Structure and Predicted Spectroscopic Overview

The logical starting point for any spectroscopic analysis is the molecule's structure. The key features of **2-Bromo-5-methoxybenzohydrazide** that will dominate its spectra are:

- A trisubstituted benzene ring: This will give rise to a specific pattern in the aromatic region of the NMR spectra and characteristic bands in the IR spectrum.
- The Hydrazide Group (-CONHNH₂): This is the most character-rich portion, with labile protons (NH, NH₂) and a carbonyl group (C=O) that are strong reporters in both NMR and IR.
- The Methoxy Group (-OCH₃): This will produce a sharp, singlet peak in the ¹H NMR spectrum and a distinct resonance in the ¹³C NMR spectrum.
- The Bromine Atom: While not directly observed in NMR, its electron-withdrawing nature influences the chemical shifts of nearby protons and carbons. In mass spectrometry, its isotopic pattern (⁷⁹Br and ⁸¹Br) is a critical diagnostic feature.

Below is a diagram illustrating the molecular structure with atom numbering for NMR assignment purposes.

Caption: Molecular structure of **2-Bromo-5-methoxybenzohydrazide** with atom numbering.

¹H Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the number, connectivity, and chemical environment of hydrogen atoms in a molecule.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve 5-10 mg of **2-Bromo-5-methoxybenzohydrazide** in ~0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃). DMSO-d₆ is often preferred for hydrazides as it allows for the observation of exchangeable N-H protons.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **Instrument Setup:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Record the spectrum with a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio. The spectral width should typically cover a range from 0 to 12 ppm.

Predicted ¹H NMR Spectrum (in DMSO-d₆)

The choice of DMSO-d₆ as the solvent is strategic; its hydrogen-bond accepting nature slows down the chemical exchange of the N-H protons, allowing them to appear as distinct, often broader, signals.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale & Causality
~9.5 - 10.0	Singlet (broad)	1H	N1-H	The amide proton is highly deshielded due to the adjacent electron-withdrawing carbonyl group and resonance effects. It appears as a broad singlet.
~7.40	Doublet (d)	1H	H-6	This proton is ortho to the electron-withdrawing carbonyl group, leading to a downfield shift. It is split by H-4 (meta coupling).
~7.25	Doublet of doublets (dd)	1H	H-4	This proton is coupled to H-3 (ortho coupling) and H-6 (meta coupling).
~7.05	Doublet (d)	1H	H-3	This proton is ortho to the bromine atom and is split by H-4 (ortho coupling).

~4.50	Singlet (broad)	2H	N2-H ₂	The terminal amine protons are less deshielded than the amide proton. They often appear as a broad singlet due to exchange and quadrupolar effects from the nitrogen atom.
~3.80	Singlet	3H	C8-H ₃ (OCH ₃)	Methoxy protons are shielded and appear as a sharp singlet as there are no adjacent protons to couple with.

¹³C Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

¹³C NMR spectroscopy identifies all unique carbon atoms in a molecule, providing insight into the carbon skeleton and the electronic environment of each carbon.

Experimental Protocol: ¹³C NMR

- **Sample Preparation:** Use the same sample prepared for ¹H NMR analysis. A higher concentration (20-50 mg) may be required for a better signal-to-noise ratio in a shorter time.
- **Instrument Setup:** Acquire the spectrum on the same NMR spectrometer, typically at a frequency of ~100 MHz for a 400 MHz instrument.
- **Data Acquisition:** Use a proton-decoupled pulse sequence to ensure that each unique carbon appears as a single line. A sufficient number of scans is crucial due to the low natural

abundance of the ^{13}C isotope.

Predicted ^{13}C NMR Spectrum (in DMSO- d_6)

The chemical shifts are influenced by the electronegativity of attached atoms (O, N, Br) and resonance effects.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale & Causality
~165.0	C7 (C=O)	The carbonyl carbon is the most deshielded carbon due to the strong electron-withdrawing effect of the double-bonded oxygen.
~158.0	C5	This carbon is directly attached to the highly electronegative oxygen of the methoxy group, causing a significant downfield shift.
~134.0	C1	This is the ipso-carbon attached to the carbonyl group.
~129.0	C3	Aromatic carbon atom.
~120.0	C4	Aromatic carbon atom.
~118.0	C6	Aromatic carbon atom.
~115.0	C2	This ipso-carbon is attached to the bromine. Its shift is influenced by the heavy atom effect.
~56.0	C8 (OCH ₃)	The methoxy carbon is highly shielded compared to the aromatic carbons and appears in the typical range for sp^3 carbons attached to oxygen.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is an essential technique for identifying the functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: FT-IR

- **Sample Preparation (Attenuated Total Reflectance - ATR):** Place a small amount of the solid **2-Bromo-5-methoxybenzohydrazide** sample directly onto the ATR crystal (e.g., diamond or germanium). Apply pressure to ensure good contact. This method is fast and requires minimal sample preparation.
- **Instrument Setup:** Perform a background scan of the empty ATR crystal to subtract atmospheric H₂O and CO₂ signals.
- **Data Acquisition:** Acquire the spectrum, typically in the range of 4000–400 cm⁻¹, with a resolution of 4 cm⁻¹. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

Predicted Key IR Absorption Bands

The IR spectrum will be dominated by signals from the hydrazide group and the substituted benzene ring.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Functional Group
3350 - 3250	N-H Stretch	Medium-Strong	Amine (NH ₂) - often two bands (asymmetric & symmetric)
3200 - 3100	N-H Stretch	Medium	Amide (N-H)
3100 - 3000	C-H Stretch	Medium-Weak	Aromatic C-H
2980 - 2850	C-H Stretch	Medium-Weak	Methoxy (CH ₃)
1680 - 1650	C=O Stretch	Strong	Amide I band (Carbonyl)
1600 - 1580	N-H Bend	Medium	Amide II band
1610, 1500, 1450	C=C Stretch	Medium-Weak	Aromatic Ring
1250 - 1200	C-O-C Stretch	Strong	Aryl-Alkyl Ether (asymmetric)
1050 - 1020	C-O-C Stretch	Medium	Aryl-Alkyl Ether (symmetric)
850 - 750	C-H Bend	Strong	Aromatic out-of-plane bending (substitution pattern dependent)
700 - 550	C-Br Stretch	Medium	Carbon-Bromine

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight of a compound and to deduce its structure from fragmentation patterns.

Experimental Protocol: Electron Ionization (EI-MS)

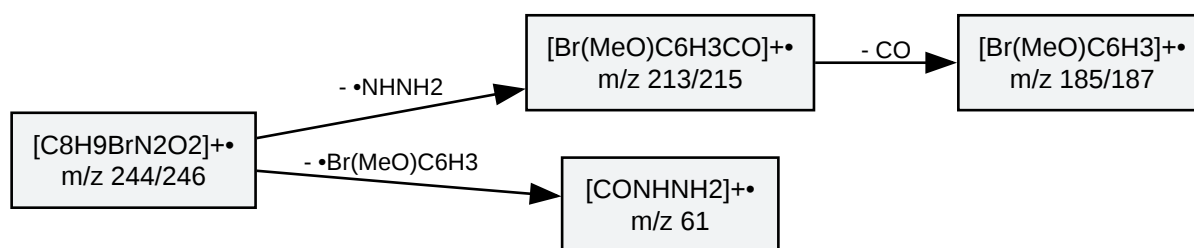
- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC).
- **Ionization:** Bombard the sample with high-energy electrons (typically 70 eV). This process forms a radical cation, known as the molecular ion ($M^{+\bullet}$), which is often unstable.
- **Mass Analysis:** The molecular ion and any resulting fragment ions are accelerated and separated by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The abundance of each ion is measured, and a mass spectrum (a plot of relative intensity vs. m/z) is generated.

Predicted Mass Spectrum

- **Molecular Weight:** $C_8H_9BrN_2O_2 = 243.98$ g/mol (for ^{79}Br) and 245.98 g/mol (for ^{81}Br).
- **Molecular Ion ($M^{+\bullet}$):** A key feature will be the molecular ion peak cluster at m/z 244 and 246. Due to the natural abundance of bromine isotopes ($^{79}Br \approx 50.7\%$, $^{81}Br \approx 49.3\%$), these two peaks will appear in an approximate 1:1 intensity ratio, which is a definitive indicator of a monobrominated compound.

Predicted Fragmentation Pathway

The molecular ion will undergo fragmentation to produce smaller, stable ions. The most logical fragmentation points are around the carbonyl and N-N bonds.



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Caption: Predicted major fragmentation pathway for **2-Bromo-5-methoxybenzohydrazide** in EI-MS.

Table of Predicted Major Fragments:

m/z (⁷⁹ Br/ ⁸¹ Br)	Proposed Fragment Ion	Loss from Molecular Ion
244 / 246	[M] ⁺ • (Molecular Ion)	-
213 / 215	[Br(CH ₃ O)C ₆ H ₃ CO] ⁺	•NHNH ₂ (Hydrazinyl radical)
185 / 187	[Br(CH ₃ O)C ₆ H ₃] ⁺	•CONHNH ₂ (Carbamoylhydrazine radical)
61	[CONHNH ₂] ⁺	•Br(CH ₃ O)C ₆ H ₃ (Bromomethoxyphenyl radical)

Conclusion

This guide establishes a detailed, theoretically sound spectroscopic profile for **2-Bromo-5-methoxybenzohydrazide**. The predicted ¹H NMR, ¹³C NMR, FT-IR, and Mass Spectrometry data provide a critical reference for researchers engaged in the synthesis and application of this compound. By outlining robust experimental protocols and explaining the causal relationships between molecular structure and spectral output, this document serves as a practical tool for compound verification, quality assessment, and the confident structural elucidation of related novel molecules. It is expected that experimental data, once acquired, will closely align with the predictions laid out herein, validating the foundational principles of spectroscopic analysis.

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Sources

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